

Physical properties of 4-Hydroxy-butyric acid tert-butyl ester

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert-Butyl 4-hydroxybutanoate*

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An In-depth Technical Guide to 4-Hydroxy-butyric acid tert-butyl ester

Introduction

4-Hydroxy-butyric acid tert-butyl ester, also known as **tert-butyl 4-hydroxybutanoate**, is a carboxylic acid ester and a derivative of 4-hydroxybutyric acid (GHB), an important metabolite in the human body.[1] As an ester, it is more reactive than its parent acid and serves as a valuable intermediate in the synthesis of various organic compounds.[1] It is utilized as a reagent in the synthesis of theranostic vitamin-linker-taxoid conjugates and teroxazoles, which act as α -helix mimetics.[2] This document provides a comprehensive overview of its physical properties, experimental protocols for its synthesis, and a visual representation of the synthetic workflow.

Physical and Chemical Properties

The physical and chemical properties of 4-Hydroxy-butyric acid tert-butyl ester are summarized in the table below. This data is essential for researchers and drug development professionals for handling, storage, and application of the compound.

Property	Value	References
Molecular Formula	C8H16O3	[2][3][4][5][6]
Molecular Weight	160.21 g/mol	[2][3][4][7][5][6]
CAS Number	59854-12-5	[2][3][4][7][5][6]
Boiling Point	73-74 °C at 2.0-3.0 Torr	[2]
Density	0.976 g/mL at 20 °C	[2][8]
Refractive Index (n _{20/D})	1.431	[2][8]
Flash Point	>70 °C (>158 °F) - closed cup	[2][8]
Storage Temperature	Refrigerator (-20°C)	[2][5][8]
Solubility	Slightly soluble in Chloroform, Methanol, and Water.	[2][8]
Physical Form	Oil	[2][8]
Color	Colourless to Pale Yellow	[2][8]
pKa (Predicted)	14.86 ± 0.10	[2][8]
SMILES	<chem>CC(C)(C)OC(=O)CCCO</chem>	[2][4][7]
InChI	InChI=1S/C8H16O3/c1-8(2,3)11-7(10)5-4-6-9/h9H,4-6H2,1-3H3	[2][7]
InChIKey	RXGFTUPFXKYRMW-UHFFFAOYSA-N	[2][7]

Experimental Protocols

Synthesis of tert-Butyl 4-hydroxybutyrate from Mono-tert-butyl succinate

A general procedure for the synthesis of tert-butyl 4-hydroxybutyrate involves the reduction of mono-tert-butyl succinate.[2]

Materials:

- Mono-tert-butyl succinate
- Borane dimethyl sulfide complex (BH₃-Me₂S), 2.0 M solution in THF
- Anhydrous Tetrahydrofuran (THF)
- Ethyl acetate (EtOAc)
- Water
- Saturated saline solution
- Anhydrous Magnesium Sulfate (MgSO₄)

Procedure:

- A solution of mono-tert-butyl succinate (2.12 g, 12.2 mmol) in anhydrous THF (20 mL) is cooled to 0 °C.[\[2\]](#)
- BH₃-Me₂S (2.0 M solution in THF, 6.6 mL, 13.1 mmol) is added dropwise to the cooled solution.[\[2\]](#)
- The reaction mixture is allowed to warm to room temperature and is stirred for 24 hours.[\[2\]](#)
- Upon completion, the reaction is diluted with EtOAc (100 mL).[\[2\]](#)
- The organic layer is separated and washed sequentially with water (70 mL) and saturated saline solution (70 mL).[\[2\]](#)
- The organic layer is then dried over anhydrous MgSO₄.[\[2\]](#)
- After filtration, the solvent is removed by concentration under reduced pressure.[\[2\]](#)
- The final product, tert-butyl 4-hydroxybutyrate, is obtained as a light yellow oil (1.92 g, 12.2 mmol, quantitative yield) and can be used in subsequent reactions without further purification.[\[2\]](#)

Workflow Visualization

The following diagram illustrates the experimental workflow for the synthesis of 4-Hydroxy-butyl ester.



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Caption: Synthesis workflow for tert-Butyl 4-hydroxybutyrate.

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- To cite this document: BenchChem. [Physical properties of 4-Hydroxy-butyl ester]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1293445#physical-properties-of-4-hydroxy-butyric-acid-tert-butyl-ester>]

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